

An In-depth Technical Guide to 2-Chloro-1,1,1-trimethoxyethane

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Compound of Interest

Compound Name: 2-Chloro-1,1,1-trimethoxyethane

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Abstract

2-Chloro-1,1,1-trimethoxyethane (CAS Number: 74974-54-2), also known as trimethyl chloro-orthoacetate, is a versatile bifunctional reagent with significant applications in organic synthesis. Its unique structure, featuring a reactive chlorine atom and a trimethoxymethyl group, makes it a valuable precursor for the construction of a variety of molecular architectures, particularly heterocyclic compounds. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and key applications of **2-Chloro-1,1,1-trimethoxyethane**, with a focus on its role in the synthesis of pharmaceuticals and other bioactive molecules. While its utility as a synthetic intermediate is well-established, claims regarding its direct biological activity, including anticancer effects, lack substantial scientific validation in peer-reviewed literature and should be approached with caution.

Chemical and Physical Properties

2-Chloro-1,1,1-trimethoxyethane is a colorless liquid under standard conditions.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	74974-54-2	[2][3]
Molecular Formula	C ₅ H ₁₁ ClO ₃	[2][3]
Molecular Weight	154.59 g/mol	[2][3]
Appearance	Colorless liquid	[1]
Boiling Point	138 °C (lit.)	[2][4]
Density	1.147 g/mL at 25 °C (lit.)	[2][4]
Flash Point	43 °C (109.4 °F) - closed cup	[2][4]
Refractive Index	n ₂₀ /D 1.425 (lit.)	[4]
SMILES String	COC(CCl)(OC)OC	[4]
InChI Key	NPEIUNVTLXEOLT-UHFFFAOYSA-N	[4]
Synonyms	Trimethyl chloro-orthoacetate, 1-Chloro-2,2,2-trimethoxyethane	[3]

Synthesis of 2-Chloro-1,1,1-trimethoxyethane

Several methods for the synthesis of **2-Chloro-1,1,1-trimethoxyethane** have been reported, primarily in patent literature. These methods generally involve the chlorination of an orthoester precursor.

Chlorination of 1,1,1-Trimethoxyethane

A common method involves the direct chlorination of 1,1,1-trimethoxyethane.[5] This process requires careful control of reaction conditions to favor the formation of the monochlorinated product over dichlorinated byproducts.[5]

Experimental Protocol:

- A 500 ml flask equipped with a stirrer and a gas inlet tube is charged with 240 g (2 mol) of 1,1,1-trimethoxyethane and 1% of a 30% sodium methoxide solution at 10°C.[5]
- Gaseous chlorine (110 g) is introduced into the flask over a period of 4 hours, ensuring the internal temperature does not exceed 15°C.[5]
- Following the complete addition of chlorine, the reaction mixture is worked up by distillation.[5]
- Low-boiling components such as methanol and methyl acetate are initially removed.[5]
- The main fraction, **2-Chloro-1,1,1-trimethoxyethane**, is then collected. This method has been reported to yield the product in approximately 76% yield with a purity of >99.0%.[5]

Synthesis from Methyl Chloroacetate and Trimethyl Orthoformate

Another patented method describes the synthesis starting from methyl chloroacetate and trimethyl orthoformate.[6]

Experimental Protocol:

- Methyl chloroacetate is dissolved in an organic solvent (e.g., methanol, ethanol, acetone, or acetonitrile) and the solution is cooled to a temperature between -10°C and 0°C.[6]
- Trimethyl orthoformate is added to the cooled solution while stirring.[6]
- Concentrated sulfuric acid (98%) is then added dropwise, maintaining the temperature between -10°C and 0°C.[6]
- The reaction mixture is subsequently heated to a temperature between 30°C and 80°C for 1 to 3 hours.[6]
- After the reaction is complete, the mixture is subjected to vacuum concentration. The concentrated liquid is then added to an aqueous alkali solution and extracted with ethyl acetate.[6]

- The ethyl acetate solution is washed with a saturated saline solution, dried with anhydrous sodium sulfate, and concentrated under vacuum to yield the final product as a colorless oily liquid.[6]

Applications in Organic Synthesis

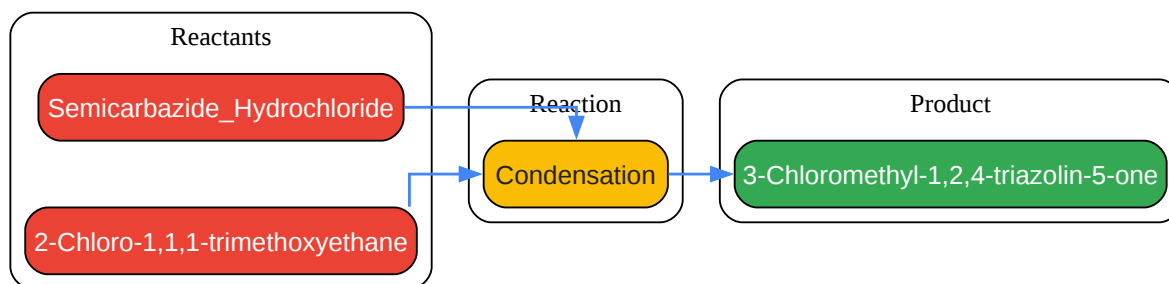
2-Chloro-1,1,1-trimethoxyethane is a valuable reagent for the synthesis of various organic compounds, particularly heterocyclic structures that are prevalent in pharmaceuticals and agrochemicals.

Synthesis of Heterocyclic Compounds

The reactivity of the chloromethyl group allows for nucleophilic substitution, while the trimethoxymethyl group can serve as a precursor to a carboxylic acid or ester functionality, making it a versatile building block for heterocycle synthesis.

A key application of **2-Chloro-1,1,1-trimethoxyethane** is in the synthesis of triazolone derivatives. For instance, it reacts with semicarbazide hydrochloride to form 3-chloromethyl-1,2,4-triazolin-5-one, an important intermediate in the synthesis of the antiemetic drug Aprepitant.[7] The reaction involves the condensation of the orthoester with the dinucleophilic semicarbazide, leading to the formation of the triazolone ring.[7]

Experimental Workflow: Synthesis of 3-Chloromethyl-1,2,4-triazolin-5-one



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Caption: General workflow for the synthesis of a key Aprepitant intermediate.

While specific protocols detailing the use of **2-Chloro-1,1,1-trimethoxyethane** for the synthesis of thiazoles and quinolines are not readily available in peer-reviewed literature, its chemical structure suggests its potential as a C2 synthon in classical heterocyclic synthesis methodologies. For example, in principle, it could react with thiourea or its derivatives in a Hantzsch-type synthesis to form aminothiazoles, or with substituted anilines in reactions analogous to the Doebner-von Miller or Skraup syntheses to produce quinolines. However, these applications remain largely theoretical without specific experimental validation.

Role in Proteomics and Recombinant Protein Production

Some commercial suppliers suggest the use of **2-Chloro-1,1,1-trimethoxyethane** in the field of proteomics, specifically for the analysis of protein glycosylation and in the production of recombinant proteins.^[2] It is proposed that the compound can react with glycosyl residues on lysine residues in proteins, leading to protein denaturation which may be useful in certain analytical workflows.^[2] However, detailed experimental protocols and peer-reviewed studies validating these specific applications are currently lacking.

Biological Activity

There are claims from a commercial supplier that **2-Chloro-1,1,1-trimethoxyethane** exhibits anticancer activity against cervical cancer cells and can be used for the structural analysis of fatty acids with purported anticancer properties.^[2] It is crucial to note that these claims are not substantiated by any cited peer-reviewed scientific literature. Extensive searches for in vitro studies, cytotoxicity data, or investigations into the compound's effects on signaling pathways have not yielded any specific results. Therefore, any assertions of direct biological or anticancer activity should be treated with a high degree of skepticism pending rigorous scientific investigation.

Safety and Handling

2-Chloro-1,1,1-trimethoxyethane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.^[4] It is classified as a flammable liquid (Category 3).^[4] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Chloro-1,1,1-trimethoxyethane is a valuable and reactive intermediate in organic synthesis, with its most prominent and well-documented application being the synthesis of heterocyclic compounds, notably as a key precursor to the pharmaceutical agent Aprepitant. While its potential in other areas of synthesis and proteomics has been suggested, these applications require further validation through detailed experimental work and peer-reviewed publication. The unsubstantiated claims of its direct biological activity highlight the importance of consulting primary scientific literature for verifiable data. For researchers and professionals in drug development, **2-Chloro-1,1,1-trimethoxyethane** remains a useful tool in the synthetic chemist's arsenal for the construction of complex molecular targets.

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